

4-Acetylbenzonitrile molecular formula and weight

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Compound of Interest

Compound Name: 4-Acetylbenzonitrile

Cat. No.: B130643

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An In-depth Technical Guide on 4-Acetylbenzonitrile

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of **4-Acetylbenzonitrile**, focusing on its core molecular attributes.

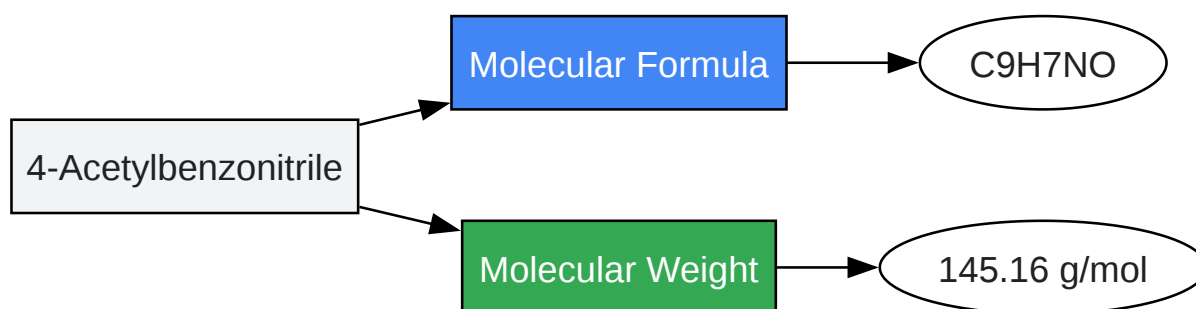
Molecular Data Summary

The essential molecular information for **4-Acetylbenzonitrile** is presented below for straightforward reference and comparison.

Property	Value
Molecular Formula	C9H7NO[1][2][3][4][5]
Molecular Weight	145.16 g/mol [1][2][3][4][5]
IUPAC Name	4-acetylbenzonitrile[1][5]
CAS Number	1443-80-7[1][2][3][4][5]
Synonyms	4'-Cyanoacetophenone, p-Acetylbenzonitrile[1][3][4][5]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Molecular properties of **4-Acetylbenzonitrile**.

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References

- 1. 4'-Cyanoacetophenone | C9H7NO | CID 74044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Acetylbenzonitrile | 1443-80-7 [chemicalbook.com]
- 3. 4-Acetylbenzonitrile - CAS:1443-80-7 - Sunway Pharm Ltd [3wpharm.com]
- 4. 4-Acetylbenzonitrile 99 1443-80-7 [sigmaaldrich.com]
- 5. 4-Acetylbenzonitrile, 98+% | Fisher Scientific [fishersci.ca]
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